UnyLinker™ 12: Application Notes and Protocols for Compatibility with Phosphoramidite Chemistry

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Compound of Interest

Compound Name:	*UnyLinker 12*
Cat. No.:	*B15595951*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of UnyLinker™ 12, a universal support, in solid-phase oligonucleotide synthesis employing standard phosphoramidite chemistry. The information is intended to guide researchers in leveraging the benefits of a universal support to streamline the synthesis of a wide array of natural and modified oligonucleotides.

Introduction to UnyLinker™ 12

UnyLinker™ 12 is a novel universal linker molecule designed for efficient and high-quality solid-phase oligonucleotide synthesis.[1][2][3][4][5][6][7][8] Its rigid, chemically stable structure, featuring a bridgehead ring oxygen atom with a 4,4'-dimethoxytrityl (DMT) and a succinyl group in a locked syn orientation, facilitates smooth and efficient synthesis.[1][3][4][6][8] A key advantage of UnyLinker™ is the elimination of the need for four different nucleoside-derivatized solid supports for standard DNA synthesis, thereby reducing costs, simplifying quality control, and minimizing the risk of human error in loading synthesis columns.[2] This universal support is fully compatible with standard phosphoramidite reagents and synthesis conditions.[1][9]

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Key Features and Advantages

- Universality: A single support can be used for the synthesis of any oligonucleotide sequence, regardless of the 3'-terminal nucleoside.[2]
- High Coupling Efficiency: UnyLinker™ supports consistently demonstrate an average coupling efficiency of over 99% per step under standard phosphoramidite synthesis conditions.[1][9]
- Versatility: It is compatible with a wide range of chemical modifications, including 2'-deoxy, 2'-O-methyl, 2'-O-methoxyethyl (MOE), locked nucleic acids (LNA), and 2'-α-fluoro nucleic acids (FANA).[1][4][6][8]
- Clean Cleavage: The unique geometry of the linker allows for fast and clean cleavage of the synthesized oligonucleotide under standard aqueous ammonia or methylamine deprotection conditions.[1][2][4][6][8]
- Reduced Impurities: The use of UnyLinker™ can eliminate a class of impurities that may arise from branching at the exocyclic amino group of nucleosides when using traditional solid supports.[6][8]
- Scalability: The chemistry has been successfully applied in large-scale syntheses of phosphorothioate antisense drugs.[6][8]

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the performance of UnyLinker™ 12 in oligonucleotide synthesis.

Table 1: Coupling Efficiency

Parameter	Value	Reference(s)
Average Coupling Efficiency	>99%	[1][9]

Table 2: Cleavage and Deprotection Conditions

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Reagent	Temperature	Duration	Notes	Reference(s)
Aqueous Ammonium Hydroxide	55 °C	8 hours (small scale)	Standard condition for complete cleavage and deprotection.	
Concentrated Ammonium Hydroxide	Room Temperature	~4 hours	Effective for LNA oligonucleotides with a 3' terminal LNA.	
Concentrated Ammonium Hydroxide	50-60 °C	30 min - 6 hours	Accelerated cleavage for LNA oligonucleotides with a 3' terminal LNA.	
Ammonium Hydroxide/Methylamine (AMA)	Room Temperature	2 hours	A faster alternative for deprotection.	
Gaseous Ammonia (High-Throughput)	80-90 °C	60-120 minutes	Optimized conditions for high-throughput gas-phase cleavage and deprotection. Addition of water prior to incubation is beneficial.	[9]

Experimental Protocols

General Solid-Phase Oligonucleotide Synthesis Cycle using UnyLinker™ 12

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This protocol outlines the standard steps for automated solid-phase oligonucleotide synthesis on a DNA/RNA synthesizer using UnyLinker™ 12 support.

Workflow Diagram:

Caption: Automated solid-phase oligonucleotide synthesis workflow.

Materials:

- UnyLinker™ 12 loaded CPG (Controlled Pore Glass) or Polystyrene support
- Anhydrous Acetonitrile
- Phosphoramidite monomers (dissolved in anhydrous acetonitrile)
- Activator solution (e.g., 5-Ethylthio-1H-tetrazole (ETT) in acetonitrile)
- Capping Reagents (Cap A: Acetic Anhydride/Pyridine/THF; Cap B: N-Methylimidazole in THF)
- Oxidizing solution (Iodine in THF/Water/Pyridine)
- Deblocking solution (e.g., 3% Trichloroacetic acid (TCA) in Dichloromethane)
- Washing solvent (Acetonitrile)

Procedure:

- Column Packing: Pack the synthesis column with the desired amount of UnyLinker™ 12 support.
- Deblocking: Remove the 5'-DMT protecting group from the UnyLinker™ support by treating with the deblocking solution. The release of the orange-colored DMT cation can be monitored spectrophotometrically to quantify coupling efficiency at each step.
- Washing: Wash the support thoroughly with anhydrous acetonitrile to remove the deblocking solution and any residual moisture.

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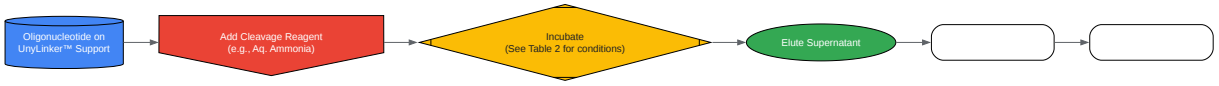
- Coupling: Deliver the first phosphoramidite monomer and the activator solution to the column to initiate the coupling reaction with the free 5'-hydroxyl group on the support.
- Washing: Wash the support with anhydrous acetonitrile.
- Capping: Treat the support with capping reagents to acetylate any unreacted 5'-hydroxyl groups, preventing them from participating in subsequent cycles.
- Washing: Wash the support with anhydrous acetonitrile.
- Oxidation: Oxidize the newly formed phosphite triester (P(III)) to the more stable phosphate triester (P(V)) using the oxidizing solution.
- Washing: Wash the support with anhydrous acetonitrile.
- Repeat: Repeat steps 2-9 for each subsequent monomer to be added to the growing oligonucleotide chain.

Cleavage and Deprotection Protocol

Workflow Diagram:



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Caption: Cleavage and deprotection workflow.

Procedure:

- Transfer Support: After synthesis, transfer the solid support containing the full-length oligonucleotide to a screw-cap vial.

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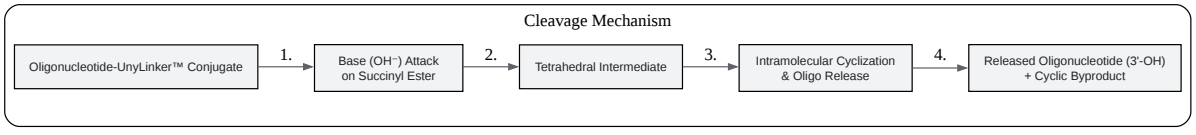
- Add Cleavage Reagent: Add the chosen cleavage and deprotection solution (e.g., concentrated aqueous ammonium hydroxide or AMA) to the vial, ensuring the support is fully submerged.
- Incubation: Tightly cap the vial and incubate at the recommended temperature and duration as specified in Table 2.
- Elution: After incubation, carefully transfer the supernatant containing the cleaved and deprotected oligonucleotide to a new tube.
- Washing: Wash the support with a small volume of water or a suitable buffer and combine the wash with the supernatant.
- Evaporation: Evaporate the solution to dryness using a centrifugal evaporator to obtain the crude oligonucleotide pellet.
- Reconstitution: Reconstitute the crude oligonucleotide in an appropriate buffer for subsequent purification (e.g., by HPLC or gel electrophoresis).

Chemical Mechanism of Cleavage

The cleavage of the oligonucleotide from the UnyLinker™ support proceeds via a base-catalyzed mechanism. The succinyl ester linkage is hydrolyzed, and a subsequent intramolecular cyclization reaction releases the oligonucleotide with a free 3'-hydroxyl group.

Mechanism Diagram:



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Caption: Proposed mechanism for oligonucleotide cleavage from UnyLinker™.

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Troubleshooting and Considerations

- Incomplete Cleavage: Incomplete cleavage can lead to impurities with a mass addition corresponding to the linker remnant. Ensure adherence to the recommended cleavage times and temperatures. For certain modifications, cleavage conditions may need to be optimized.
- Base-Labile Modifications: For oligonucleotides containing base-labile modifications, milder cleavage and deprotection conditions (e.g., AMA at room temperature) should be considered to prevent degradation.
- Moisture Control: As with all phosphoramidite chemistry, maintaining anhydrous conditions during the synthesis cycle is critical to achieving high coupling efficiencies.

By following these application notes and protocols, researchers can effectively utilize UnyLinker™ 12 to streamline their oligonucleotide synthesis workflows, leading to high-quality products for a variety of research, diagnostic, and therapeutic applications.

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